

Application Notes and Protocols: Btk-IN-20 In Vitro Kinase Assay

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Compound of Interest

Compound Name: *Btk-IN-20*
Cat. No.: *B13924896*

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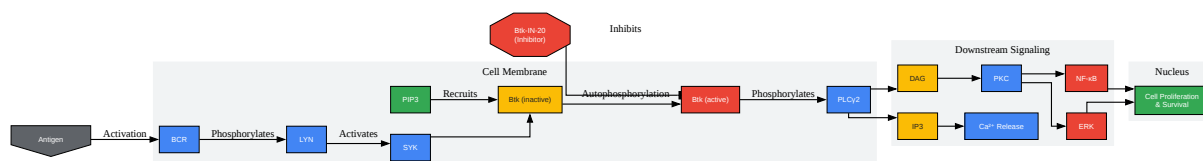
Audience: Researchers, scientists, and drug development professionals.

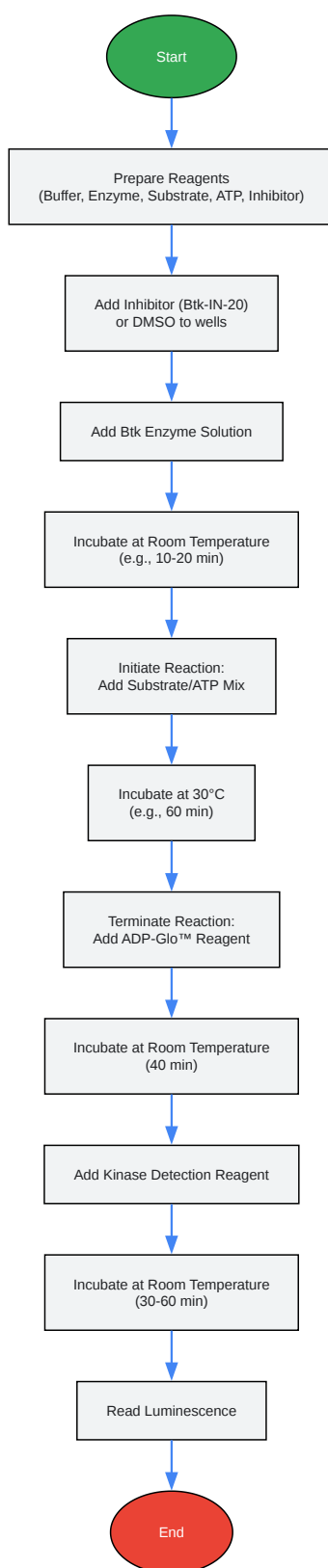
Introduction:

Bruton's tyrosine kinase (Btk) is a critical non-receptor tyrosine kinase involved in the signal transduction of the B-cell antigen receptor (BCR) and other cell surface receptors.[1] Its activation triggers downstream signaling cascades, including the phosphoinositide 3-kinase (PI3K)-AKT, PLC, PKC, and nuclear factor- κ B (NF- κ B) pathways, which are essential for B-cell development, proliferation, and survival.[1][2] Consequently, Btk has emerged as a significant therapeutic target for B-cell malignancies and autoimmune disorders.[2][3] Btk inhibitors function by blocking the enzyme's activity, thereby disrupting these vital signaling pathways.[3][4] This document provides a detailed protocol for an in vitro kinase assay to evaluate the inhibitory activity of compounds such as **Btk-IN-20** against Btk.

Btk Signaling Pathway

The following diagram illustrates the central role of Btk in the B-cell receptor (BCR) signaling pathway. Upon BCR engagement, Btk is recruited to the cell membrane and activated, leading to the phosphorylation of downstream targets like phospholipase Cy2 (PLCy2). This initiates a cascade of events promoting cell survival and proliferation.[5]





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References

- 1. BTK Inhibitors: present and future - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Development of BTK Inhibitors: A Five-Year Update - PMC [pmc.ncbi.nlm.nih.gov]
- 3. What are BTK inhibitors and how do you quickly get the latest development progress? [synapse.patsnap.com]
- 4. Bruton's Tyrosine Kinase Inhibitors: The Next Frontier of B-Cell-Targeted Therapies for Cancer, Autoimmune Disorders, and Multiple Sclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
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